

An In-depth Technical Guide to the Environmental Fate and Degradation of Fenbuconazole

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Compound of Interest		
Compound Name:	Fenbuconazole	
Cat. No.:	B054123	Get Quote

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Abstract

Fenbuconazole is a triazole fungicide characterized by its systemic, protective, and curative properties. Its environmental persistence, particularly in soil, necessitates a thorough understanding of its fate and degradation pathways to assess its ecological impact accurately. This technical guide provides a comprehensive overview of the environmental behavior of fenbuconazole, including its degradation in soil and aquatic systems, and its metabolic pathways. Detailed experimental protocols for key environmental fate studies and analytical methodologies for residue detection are presented. Quantitative data are summarized in tabular format for ease of reference, and key processes are visualized using diagrams to facilitate comprehension.

Physicochemical Properties

A substance's physicochemical properties are fundamental to understanding its environmental distribution and fate. Key properties of **fenbuconazole** are summarized in Table 1.[1][2] Its low water solubility and moderate octanol-water partition coefficient (Log P) suggest a tendency to adsorb to soil organic matter.[1][3]



Property	Value	Reference
IUPAC Name	4-(4-chlorophenyl)-2-phenyl-2- (1H-1,2,4-triazol-1- ylmethyl)butyronitrile	[4]
CAS Number	114369-43-6	[1]
Molecular Formula	C19H17ClN4	[1]
Molecular Weight	336.82 g/mol	[1]
Appearance	White to off-white solid	[1]
Melting Point	125.0 °C	[1]
Vapor Pressure	5 x 10 ⁻⁶ Pa (20 °C)	[1]
Water Solubility	0.2 mg/L (25 °C)	[1]
Log P (Octanol-Water Partition Coefficient)	3.79 (20 °C)	[1]
Henry's Law Constant	3.01 x 10 ⁻⁵ Pa m³/mol (25 °C)	[5]

Environmental Degradation Pathways

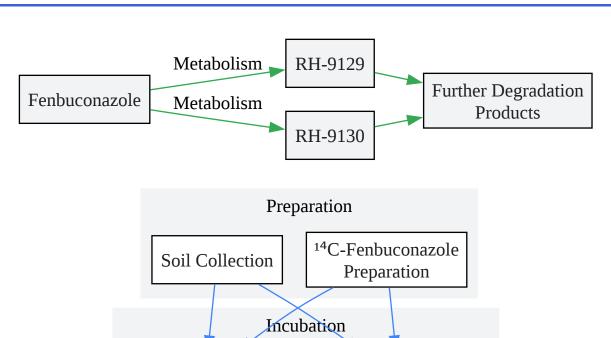
The degradation of **fenbuconazole** in the environment is primarily a soil-mediated process, with hydrolysis and photolysis playing minor roles. The molecule's chirality leads to enantioselective degradation, a critical factor in its environmental risk assessment.

Soil Degradation and Metabolism

Fenbuconazole is persistent in soil, with its degradation rate influenced by soil type, temperature, moisture, and microbial activity.[3][4] The degradation follows pseudo-first-order kinetics. A key characteristic of **fenbuconazole**'s soil degradation is its enantioselectivity, with the (-)-enantiomer often degrading preferentially.[6][7]

The primary degradation pathway involves the formation of two diastereomeric metabolites, RH-9129 and RH-9130.[6][7] Further degradation of these metabolites also exhibits stereoselectivity.[6][7]





Analysis

Quantification of Parent & Metabolites

Anaerobic Incubation (Nitrogen Purge)

Volatile Trapping

 $(^{14}CO_2)$

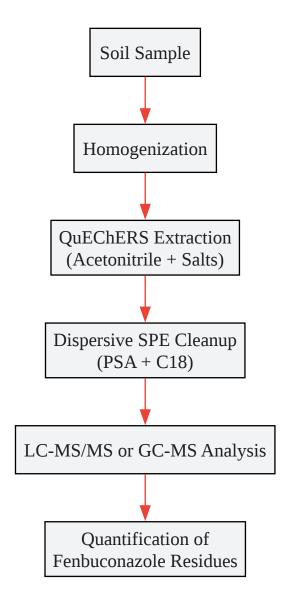
Aerobic Incubation

(Airflow)

Solvent Extraction

HPLC Analysis





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